N,N-Dimethylmethaniminium bromide CAS number and structure

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*N,N-Dimethylmethaniminium bromide*
CAS No.:	*16513-42-1*
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An In-Depth Technical Guide to N,N-Dimethyl(bromomethylene)iminium Bromide: Synthesis, Properties, and Applications in Modern Organic Chemistry

Authored by a Senior Application Scientist

Introduction: In the landscape of synthetic organic chemistry, the selective activation of functional groups is a cornerstone of molecular architecture. Among the myriad of reagents developed for this purpose, iminium salts hold a prominent position due to their potent electrophilicity and versatile reactivity. This guide provides a comprehensive technical overview of N,N-Dimethyl(bromomethylene)iminium bromide, a powerful Vilsmeier-type reagent, for researchers, scientists, and professionals in drug development. We will delve into its fundamental properties, synthesis, and key applications, supported by mechanistic insights and actionable protocols.

Core Identity and Physicochemical Properties

N,N-Dimethyl(bromomethylene)iminium bromide is a reactive chemical species valued for its role in a variety of organic transformations.[1] The core of its reactivity lies in the

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dimethyliminium cation, $[BrCH=N(CH_3)_2]^+$, where the nitrogen atom's positive charge induces a strong electron-withdrawing effect, rendering the methanaminium carbon a potent electrophilic center.[1]

The compound is also known by several synonyms, including Bromo-**N,N-dimethylmethaniminium bromide** and bromomethylenedimethylammonium bromide.[1][2]

Table 1: Physicochemical Properties of N,N-Dimethyl(bromomethylene)iminium Bromide

Property	Value	Source(s)
CAS Number	24774-61-6	[1][2][3][4]
Molecular Formula	$C_3H_7Br_2N$	[1][2][3]
Molecular Weight	216.90 g/mol	[1][3]
Appearance	Solid	
Melting Point	148-153 °C (lit.)	[3][4]
InChI Key	XIXYNENNFUBWFK-UHFFFAOYSA-M	[1][2][3]

Synthesis of N,N-Dimethyl(bromomethylene)iminium Bromide: A Mechanistic Perspective

The synthesis of N,N-Dimethyl(bromomethylene)iminium bromide is typically achieved through the activation of N,N-dimethylformamide (DMF) with a bromine source. The underlying principle involves the nucleophilic attack of the carbonyl oxygen of DMF on an electrophilic bromine species, which is followed by an elimination step to yield the stable iminium salt.[1]

Several established methods exist for its preparation, allowing for either in situ generation or isolation as a solid.

Direct Bromination of DMF

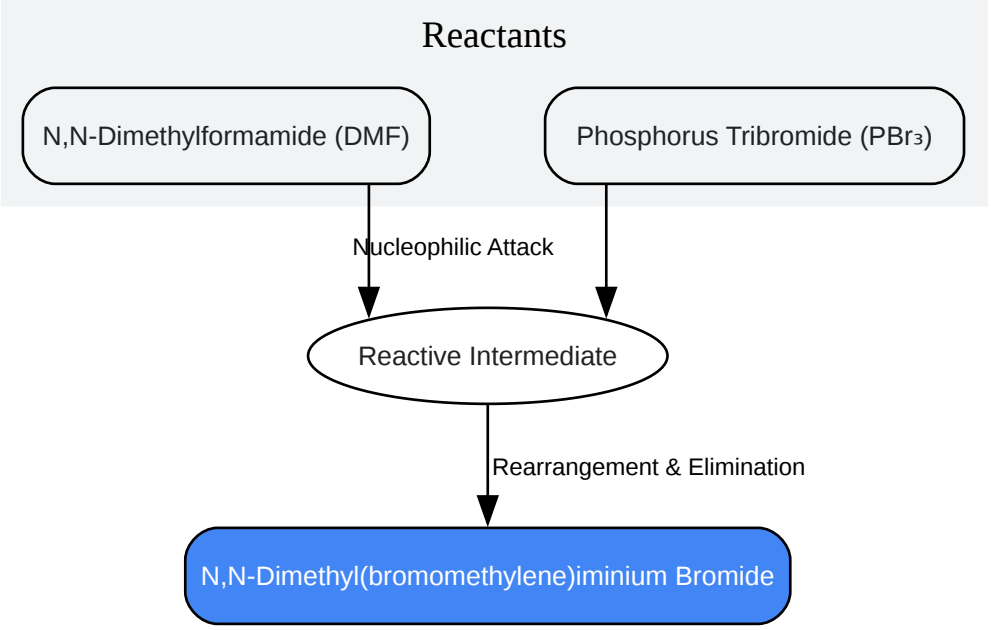
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A classic and direct approach involves the reaction of elemental bromine (Br_2) with N,N-dimethylformamide.[1] This reaction is highly exothermic and requires careful temperature control to manage reactivity and minimize the formation of byproducts. It is typically performed in an inert solvent, such as dichloromethane, at low temperatures (e.g., 0 °C).[1]

Phosphorus Tribromide (PBr_3) Mediated Synthesis

A common and effective method involves the use of phosphorus tribromide (PBr_3) as the brominating agent for DMF. The reaction proceeds via a nucleophilic attack of the DMF carbonyl oxygen onto the electrophilic phosphorus atom of PBr_3. This forms a highly reactive intermediate that undergoes intramolecular rearrangement and elimination. The displaced bromide ion then serves as the counter-ion for the resulting iminium cation.[1]

Diagram 1: Synthesis of N,N-Dimethyl(bromomethylene)iminium Bromide using PBr_3



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Caption: General workflow for the synthesis of the bromo-Vilsmeier reagent using PBr_3.

Chemical Reactivity and Applications in Synthesis

The potent electrophilicity of N,N-Dimethyl(bromomethylene)iminium bromide makes it a valuable reagent for a range of chemical transformations. Its primary utility lies in the activation

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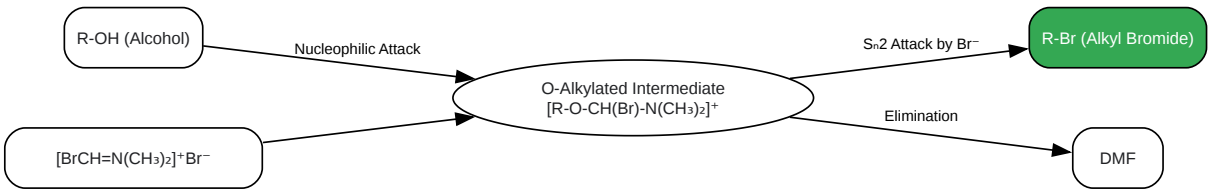
of hydroxyl groups and in one-carbon homologation reactions.

Bromination of Alcohols

A key application of this reagent is the conversion of alcohols to alkyl bromides. This transformation proceeds through a well-defined mechanism:

- Activation of Alcohol: The oxygen atom of the alcohol acts as a nucleophile, attacking the electrophilic iminium carbon.[1]
- Intermediate Formation: This attack leads to the formation of an O-alkylated intermediate, which is a highly activated species with an excellent leaving group.[1]
- Nucleophilic Attack by Bromide: The bromide counter-ion (Br^-) then acts as a nucleophile, attacking the alkyl group (R) in an SN2 fashion.[1]
- Product Formation: This displacement results in the formation of the corresponding alkyl bromide and N,N-dimethylformamide as a byproduct.[1]

Diagram 2: Mechanism of Alcohol Bromination



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Caption: Reaction pathway for the conversion of an alcohol to an alkyl bromide.

This methodology is particularly advantageous due to its mild reaction conditions and tolerance of various functional groups.

Other Synthetic Applications

Beyond alcohol bromination, N,N-Dimethyl(bromomethylene)iminium bromide is employed in:

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- One-carbon homologation of aldehydes to form carboxylic acid derivatives.[1]
- Bromination of hydroxyl groups in carbohydrates.[1]

The iodide analogue, known as Eschenmoser's salt, is a powerful dimethylaminomethylating agent.[5][6][7][8] This reagent is used to introduce a $RCH_2N(CH_3)_2$ moiety, which can be further manipulated to generate methylene compounds.[5][6][8]

Experimental Protocol: Synthesis and Application

The following protocol details the in situ preparation of N,N-Dimethyl(bromomethylene)iminium bromide and its subsequent use in the bromination of a primary alcohol. This protocol is designed as a self-validating system, with clear steps and observable changes.

Objective: To synthesize an alkyl bromide from a primary alcohol using in situ generated N,N-Dimethyl(bromomethylene)iminium bromide.

Materials and Equipment:

- Dry N,N-Dimethylformamide (DMF)
- Phosphorus tribromide (PBr_3)
- Dry Dichloromethane (CH_2Cl_2)
- Primary alcohol substrate
- Round-bottom flask with a magnetic stirrer and dropping funnel
- Ice bath
- Nitrogen or Argon atmosphere setup

Procedure:

- Preparation: Under an inert atmosphere (Nitrogen or Argon), charge a three-neck flask with dry DMF (3.0 eq.) dissolved in dry dichloromethane (CH_2Cl_2).

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- Cooling: Cool the solution to 0°C using an ice bath.
- Addition of PBr_3: Add phosphorus tribromide (PBr_3) (2.6 eq.) dropwise via the dropping funnel, ensuring the internal temperature is maintained at 0°C.
- Reagent Formation: Stir the mixture at 0°C for 1 hour. During this time, a pale yellow suspension or precipitate of the iminium bromide reagent will form.[1]
- Substrate Addition: Add a solution of the primary alcohol substrate (1.0 eq.) in dry CH_2Cl_2 to the suspension.
- Reaction: Allow the reaction to proceed at 0°C, monitoring by TLC until the starting material is consumed.
- Workup: Upon completion, quench the reaction by carefully adding it to a cold saturated aqueous solution of sodium bicarbonate. Extract the aqueous layer with dichloromethane.
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate in vacuo. Purify the crude product by flash column chromatography.

Safety and Handling

N,N-Dimethyl(bromomethylene)iminium bromide and its precursors are hazardous materials that require careful handling in a well-ventilated fume hood.[9]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[9][10] In case of inadequate ventilation, use respiratory protection.[10]
- Handling Precautions: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[9][11] Wash hands and any exposed skin thoroughly after handling.[9][11] Do not eat, drink, or smoke when using this product.[9][11]
- Storage: Store in a well-ventilated place. Keep the container tightly closed.[11] Store locked up.[11]
- First Aid:

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- Inhalation: If inhaled, remove the person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[10][11]
- Skin Contact: If on skin, wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[11]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[11]
- Ingestion: If swallowed, immediately call a poison center or doctor. Rinse mouth.[11]

Conclusion

N,N-Dimethyl(bromomethylene)iminium bromide is a versatile and powerful reagent in the arsenal of the modern synthetic chemist. Its predictable reactivity, coupled with established and reliable synthetic protocols, makes it an invaluable tool for the efficient conversion of alcohols to alkyl bromides and for other electrophilic transformations. A thorough understanding of its synthesis, mechanism, and handling is crucial for its safe and effective application in research and development, particularly in the synthesis of complex molecules and pharmaceutical intermediates.

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- To cite this document: BenchChem. [N,N-Dimethylmethaniminium bromide CAS number and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14146465/docs#n-n-dimethylmethaniminium-bromide-cas-number-and-structure]

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